

# Chloro(dimethylsulfide)gold(I) molecular weight and formula

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## Compound of Interest

Compound Name: Chloro(dimethylsulfide)gold(I)

Cat. No.: B1661945

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An In-Depth Technical Guide to **Chloro(dimethylsulfide)gold(I)**: Properties, Synthesis, and Applications in Research and Development

## Executive Summary

**Chloro(dimethylsulfide)gold(I)**, with the chemical formula  $C_2H_6AuClS$ , is a pivotal organometallic compound and a cornerstone in modern gold chemistry.<sup>[1][2][3][4]</sup> This air-stable, white to light-yellow crystalline solid serves as a highly versatile and convenient precursor for the synthesis of a vast array of gold(I) complexes.<sup>[1][2][5]</sup> Its significance stems from the labile nature of the dimethyl sulfide ligand, which can be readily displaced by other functional ligands, making it an ideal entry point into gold-catalyzed reactions, the development of novel therapeutic agents, and the fabrication of advanced materials.<sup>[2][3]</sup> This guide provides a comprehensive overview of its core properties, synthesis protocols, chemical reactivity, and key applications for researchers, scientists, and professionals in drug development.

## Core Molecular and Physical Properties

**Chloro(dimethylsulfide)gold(I)** is a coordination complex that is fundamental to gold chemistry.<sup>[2]</sup> Its utility is underpinned by its distinct molecular structure and reliable physical characteristics.

## Molecular Formula and Weight

- Molecular Formula:  $\text{C}_2\text{H}_6\text{AuClS}$  [1][2][3][6]
- Molecular Weight: 294.55 g/mol [1][2][3][6]

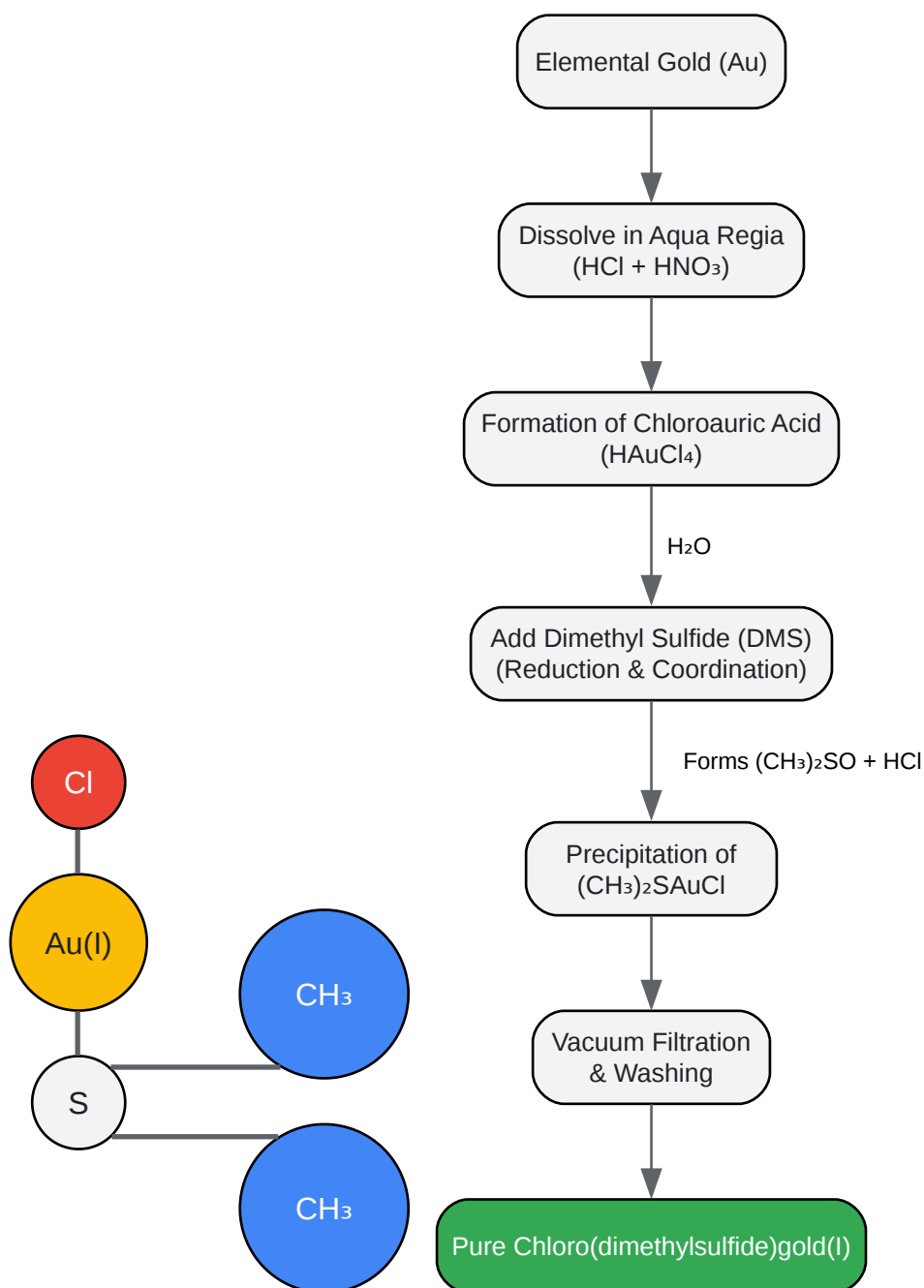
## Physicochemical Data

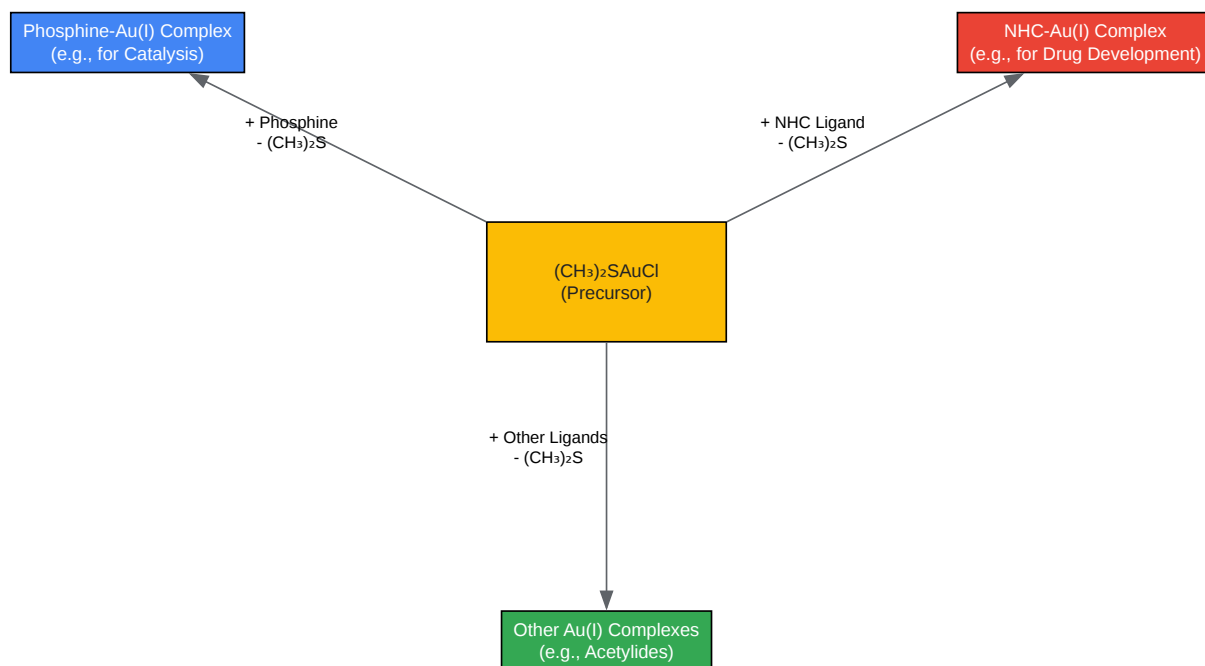
The key properties of **Chloro(dimethylsulfide)gold(I)** are summarized in the table below, providing essential data for laboratory use.

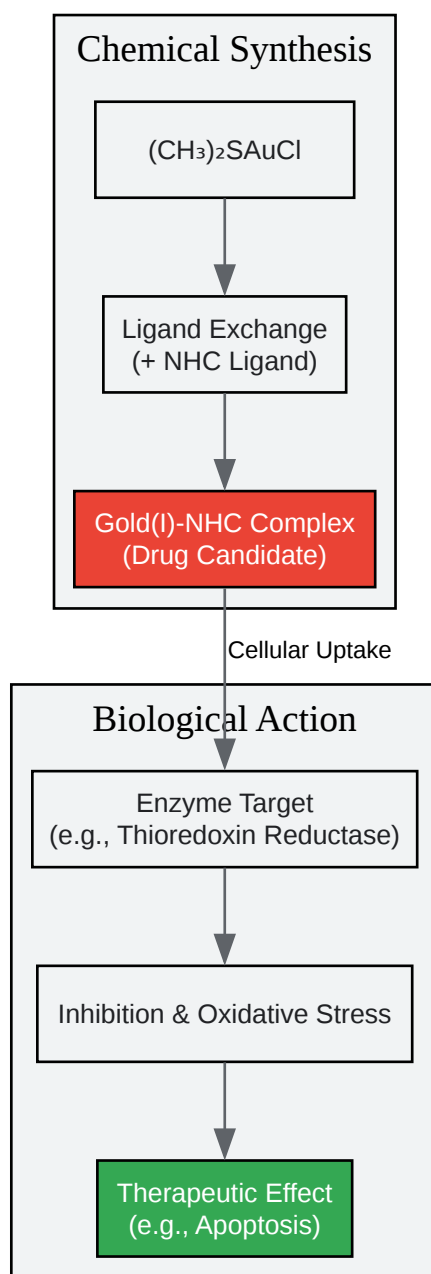
Property	Value	Source(s)
IUPAC Name	gold(1+);methylsulfanylmethane;chloride	[3]
Synonym(s)	(Dimethylsulfide)gold(I) chloride; $(\text{Me}_2\text{S})\text{AuCl}$	[1][3]
CAS Number	29892-37-3	[1][2][4]
Appearance	White to light yellow powder or crystal	[1][6]
Melting Point	160 °C (decomposes)	[1][7]
Solubility	Soluble in organic solvents (e.g., dichloromethane)	[3]
Stability	Decomposes upon exposure to light, heat, or air	[2][7]
Storage	Refrigerate at 2 - 8 °C under an inert atmosphere	[1][7]

## Molecular Structure and Geometry

As is characteristic of many gold(I) complexes, **Chloro(dimethylsulfide)gold(I)** adopts a nearly linear geometry around the central gold atom.[2][3] The Cl-Au-S bond angle is approximately 176.9°, a configuration that minimizes electron-electron repulsion for the  $d^{10}$  electronic configuration of gold(I).[2][3] This linear arrangement leaves the coordination sphere of the gold atom open, facilitating the ligand exchange reactions that are central to its utility.[3] The Au-S bond distance is reported to be 2.271(2) Å.[2]







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